

1-(3,5-Dichlorophenyl)propan-1-one molecular structure

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Compound of Interest

Compound Name: 1-(3,5-Dichlorophenyl)propan-1-one

CAS No.: 92821-92-6

Cat. No.: B1419120

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An In-depth Technical Guide to the Molecular Structure of **1-(3,5-Dichlorophenyl)propan-1-one**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1-(3,5-Dichlorophenyl)propan-1-one**, a halogenated aromatic ketone. Designed for researchers, medicinal chemists, and professionals in drug development, this document delves into the compound's structural elucidation, synthesis, and physicochemical properties. The narrative emphasizes the causal relationships behind experimental methodologies, ensuring a deep and practical understanding of the molecule's characteristics.

Molecular Identity and Physicochemical Characteristics

1-(3,5-Dichlorophenyl)propan-1-one, also known as 3',5'-Dichloropropiophenone, is a solid organic compound characterized by a propiophenone core substituted with two chlorine atoms

at the meta positions of the phenyl ring.[1][2] This substitution pattern significantly influences the molecule's electronic properties and reactivity.

The fundamental identification and physical properties are summarized below. These values are critical for experimental design, dictating appropriate solvents, reaction temperatures, and purification strategies.

Property	Value	Source(s)
IUPAC Name	1-(3,5-dichlorophenyl)propan-1-one	[3]
Synonyms	3,5-Dichloropropiophenone	[1]
CAS Number	92821-92-6	[1][2][3]
Molecular Formula	C ₉ H ₈ Cl ₂ O	[1][3]
Molecular Weight	203.07 g/mol	[1][3]
Physical Form	Solid	[2]
Boiling Point	299 °C at 760 mmHg (Predicted)	[2]
SMILES	<chem>CCC(=O)C1=CC(=CC(=C1)Cl)Cl</chem>	[1][3]
InChIKey	KFXWPKDEAPLDKF-UHFFFAOYSA-N	[3]

Synthesis via Friedel-Crafts Acylation

The most direct and industrially relevant synthesis of **1-(3,5-Dichlorophenyl)propan-1-one** is the Friedel-Crafts acylation of 1,3-dichlorobenzene.[4] This electrophilic aromatic substitution reaction provides a robust method for forming the crucial carbon-carbon bond between the aromatic ring and the acyl group.[5]

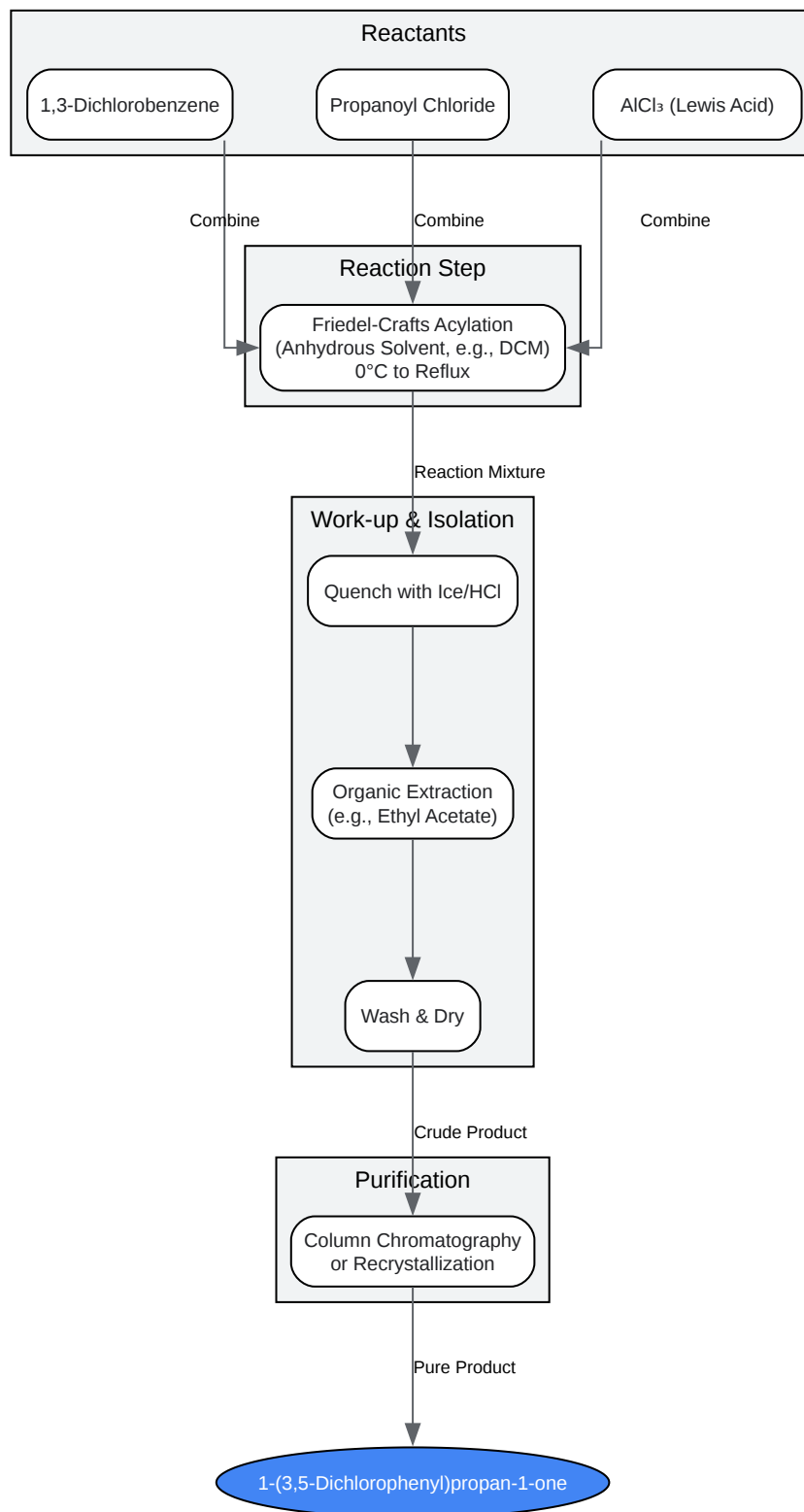
Mechanistic Rationale

The reaction is catalyzed by a strong Lewis acid, typically aluminum chloride (AlCl_3). The causality of the mechanism is as follows:

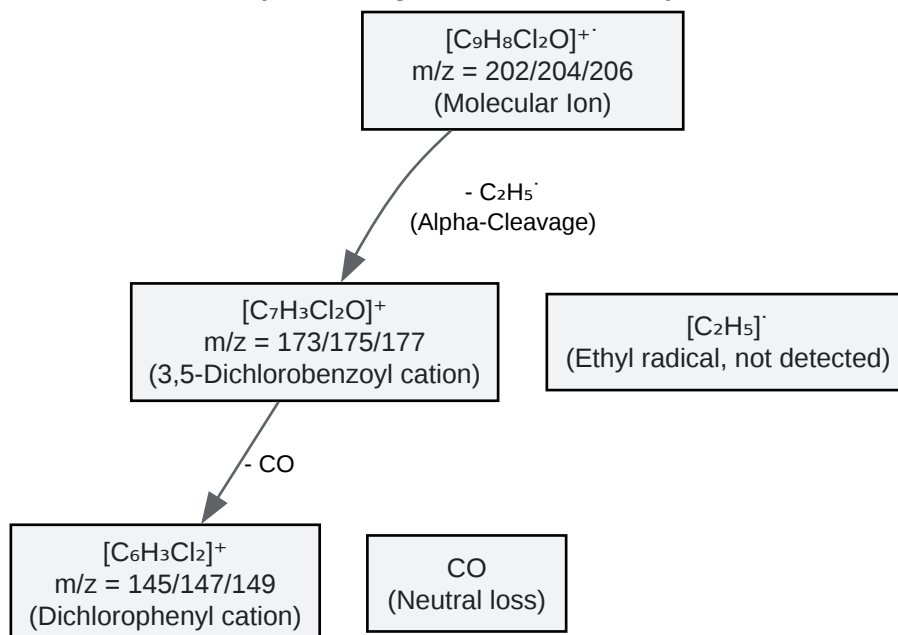
- **Generation of the Electrophile:** The Lewis acid catalyst coordinates to the chlorine atom of propanoyl chloride. This polarization weakens the C-Cl bond, leading to its cleavage and the formation of a resonance-stabilized propanoyl cation (an acylium ion).^{[4][6]} This step is critical as it generates the potent electrophile required to attack the aromatic ring.
- **Electrophilic Attack:** The electron-rich π -system of the 1,3-dichlorobenzene ring acts as a nucleophile, attacking the electrophilic carbon of the acylium ion. This forms a non-aromatic carbocation intermediate known as a sigma complex or arenium ion. The two chlorine atoms on the ring are deactivating, meaning they withdraw electron density and slow down this step compared to unsubstituted benzene. However, they are ortho-, para-directing. Given the 1,3-substitution, the attack occurs at the C5 position (ortho to one chlorine and para to the other), which is sterically accessible and electronically favored.
- **Re-aromatization:** A weak base (such as the AlCl_4^- complex formed in the first step) abstracts a proton from the carbon bearing the new acyl group.^[6] This restores the aromaticity of the ring, yielding the final product, **1-(3,5-Dichlorophenyl)propan-1-one**, and regenerating the AlCl_3 catalyst (in principle).

The overall workflow for this synthesis is depicted below.

Synthesis Workflow for 1-(3,5-Dichlorophenyl)propan-1-one



Key MS Fragmentation Pathways



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Sources

- 1. chemscene.com [chemscene.com]
- 2. 1-(3,5-Dichlorophenyl)propan-1-one | 92821-92-6 [sigmaaldrich.com]
- 3. 1-(3,5-Dichlorophenyl)propan-1-one | C₉H₈Cl₂O | CID 44542959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 傅-克酰基化反应 [sigmaaldrich.com]
- 5. chemguide.co.uk [chemguide.co.uk]
- 6. youtube.com [youtube.com]
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